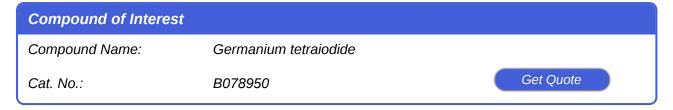


An In-depth Technical Guide to Germanium Tetraiodide (CAS: 13450-95-8)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Germanium tetraiodide (Gel₄), also known as tetraiodogermane, is an inorganic compound with the CAS registry number 13450-95-8. It is a red-orange crystalline solid that serves as a key precursor in the synthesis of various germanium-containing materials.[1][2] Its high reactivity and unique properties make it a valuable compound in the fields of materials science, semiconductor manufacturing, and chemical synthesis. This guide provides a comprehensive overview of the chemical and physical properties, synthesis methodologies, key applications, and safety protocols associated with **Germanium tetraiodide**.

Physical and Chemical Properties

Germanium tetraiodide is a solid at room temperature with a characteristic red-orange color. [1] It is sensitive to moisture and hydrolyzes in water.[2] Key quantitative properties are summarized in the table below.



Property	Value	References
Molecular Formula	Gel ₄	[1]
Molecular Weight	580.26 g/mol	
CAS Number	13450-95-8	[1]
Appearance	Red-orange crystalline solid	[1][2]
Melting Point	144 °C	[1]
Boiling Point	377 °C	[1]
Density	4.40 g/cm ³	[1]
Solubility	Soluble in water (with hydrolysis), carbon disulfide, and benzene. Less soluble in carbon tetrachloride and chloroform.	[2]

Synthesis of Germanium Tetraiodide

There are two primary methods for the synthesis of **Germanium tetraiodide**.

Direct Synthesis from Elements

Germanium tetraiodide can be synthesized by the direct reaction of elemental germanium and iodine in a vacuum.

Experimental Protocol:

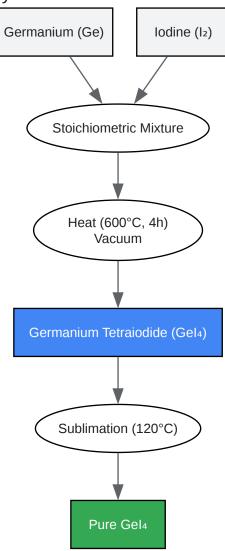
- Reactants: High-purity germanium powder and elemental iodine.
- Apparatus: A sealed reaction ampule capable of withstanding high temperatures and vacuum.
- Procedure:
 - Stoichiometric amounts of germanium and iodine are placed in the reaction ampule.



- The ampule is evacuated to a residual pressure of 1.33×10^{-3} to 1.33×10^{-4} hPa.
- The sealed ampule is heated to 600 °C for an optimal time of 4 hours to achieve a 100% yield. The reaction also proceeds at 700 °C.
- After the reaction is complete, the ampule is cooled to room temperature.
- The synthesized Germanium tetraiodide can be purified by sublimation at 120 °C within the same ampule.

Logical Relationship: Direct Synthesis of Gel4

Direct Synthesis of Germanium Tetraiodide





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Caption: Workflow for the direct synthesis of Gel4.

Reaction of Germanium Dioxide with Hydroiodic Acid

Another common method involves the reaction of germanium dioxide with hydroiodic acid.[2]

Reaction: $GeO_2 + 4HI \rightarrow GeI_4 + 2H_2O[2]$

While a detailed experimental protocol with specific concentrations and workup procedures is not readily available in the reviewed literature, the general approach involves reacting germanium dioxide with a concentrated solution of hydroiodic acid (e.g., 57%).[2] The product, **Germanium tetraiodide**, would then be isolated and purified, likely through recrystallization or sublimation.

Applications

Germanium tetraiodide is a versatile precursor for various advanced materials.

Precursor for Germanium Nanocrystals

Germanium tetraiodide is a key starting material for the synthesis of single-crystalline germanium nanocrystals, which have potential applications in photovoltaics and near-infrared detectors.

Experimental Protocol: Two-Step Microwave-Assisted Colloidal Synthesis

- Materials: **Germanium tetraiodide** (Gel₄), oleylamine (OAm), toluene.
- Apparatus: Microwave reactor, centrifuge, Schlenk line.

Step 1: Formation of Ge(II) Intermediate

- A stock solution of Gel₄ in OAm is prepared.
- The solution is heated in a microwave reactor under an argon atmosphere to 250 °C for 40 minutes.



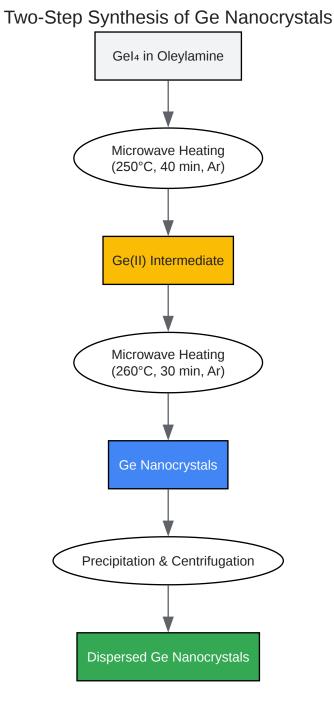
• This step results in a light-yellow solution, indicating the formation of a Ge(II) species.

Step 2: Reduction to Germanium Nanocrystals

- The headgas in the reaction vessel is replaced with fresh argon.
- The solution is then heated again in the microwave reactor to 260 °C and held for a specific duration (e.g., 30 minutes) to control the size of the nanocrystals.
- The formation of a brown solution indicates the successful synthesis of Ge nanocrystals.
- The nanocrystals are isolated by adding a non-solvent to precipitate the product, followed by centrifugation.
- The final product is dispersed in a solvent like toluene for further characterization and use.

Experimental Workflow: Germanium Nanocrystal Synthesis





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Caption: Workflow for Ge nanocrystal synthesis from Gel4.

Chemical Vapor Deposition (CVD) Precursor

Germanium tetraiodide can be used as a precursor in chemical vapor deposition (CVD) processes to grow germanium-containing thin films. These films have applications in the



semiconductor industry for the fabrication of electronic and optoelectronic devices. The controlled decomposition of Gel₄ at elevated temperatures allows for the deposition of high-purity germanium layers on various substrates.

Safety and Handling

Germanium tetraiodide is a corrosive and moisture-sensitive compound that requires careful handling.

Hazard	Precaution	
Corrosive	Causes severe skin burns and eye damage.[3]	
Moisture Sensitive	Reacts with water and moisture in the air to liberate hydrogen iodide.[3]	
Inhalation	May cause irritation to the respiratory tract.[3]	
Ingestion	Harmful if swallowed.[3]	

Recommended Handling Procedures:

- Handle in a well-ventilated area, preferably in a fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (neoprene or nitrile rubber), safety goggles or a face shield, and a lab coat.[1]
- Avoid breathing dust.[1]
- Keep the container tightly closed and store in a cool, dry place away from water and moisture.[1]
- In case of a spill, avoid creating dust and clean up using appropriate methods for corrosive solids.

Conclusion

Germanium tetraiodide is a significant inorganic compound with valuable applications as a precursor in materials synthesis. Its utility in producing high-purity germanium thin films and



single-crystalline germanium nanocrystals underscores its importance in advancing semiconductor and nanotechnology research. Proper understanding of its properties, synthesis, and handling is crucial for its safe and effective use in a research and development setting.

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